

Finrozole preclinical vs clinical data correlation

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Compound Focus: Finrozole

CAS No.: 160146-17-8

Cat. No.: S528010

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Summary of Available Finrozole Data

The table below consolidates the key data points found in the search results for **Finrozole** (MPV-2213ad).

Aspect	Preclinical Data	Clinical Data
Primary Source	Synthesis and <i>in vitro</i> screening studies [1]	Phase I pharmacokinetic study in healthy male volunteers [2] [3]
Potency & Selectivity	Identified as a potent and highly selective aromatase inhibitor. The hydroxyl group in its structure was noted to improve selectivity [1].	A potent, dose-dependent suppression of serum estradiol was confirmed [2].

| **Pharmacokinetics** | Information not available in the provided search results. | **T_{max}**: 2.5-3.1 h (tablet) | **C_{max}**: Increased with dose (e.g., 2.11 ng/ml for 3 mg tablet) [2] | **Half-life**: ~8 hours (tablet) [2] | **Bioavailability**: 78-89% for tablets vs. solution [2] | | **Key Findings** | Developed as part of a program to create selective aromatase inhibitors with a diarylalkyltriazole skeleton [1]. | Safe and well-tolerated in a single-dose study; pharmacokinetics were dose-proportional [2]. | | **Indication Studied** | Implied to be for hormone-dependent conditions like breast cancer during early development [1]. | Evaluated for the treatment of urinary symptoms in men [2]. |

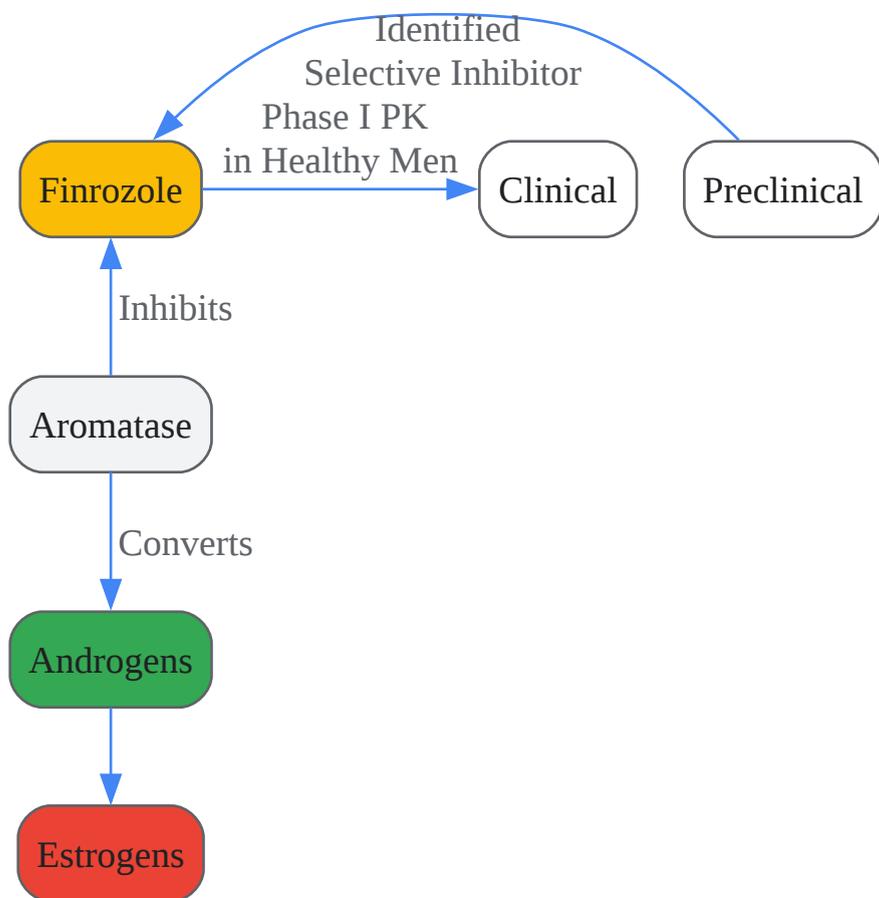
Experimental Methodologies

The data for **Finrozole** comes from distinct types of studies:

- **Preclinical Screening [1]:** The potency and selectivity of **Finrozole** were determined through *in vitro* assays. This involves testing the compound's ability to inhibit the aromatase enzyme (CYP19) in cell or tissue preparations, often compared against its effect on other cytochrome P450 enzymes (like CYP11A1) to establish selectivity and avoid unwanted side effects.
- **Clinical Pharmacokinetics [2]:** The Phase I study was an open, partly randomized crossover trial. Healthy male volunteers received single oral doses of **Finrozole** (3, 9, or 30 mg) as either a tablet or a solution. Serum concentrations of **Finrozole** were measured over time using high-performance liquid chromatography combined with mass spectrometry (LC-MS/MS). Pharmacokinetic parameters were calculated using a non-compartmental model.

Mechanism of Action and Development Path

The following diagram illustrates **Finrozole's** mechanism and the available data from its development pathway.



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References

1. Synthesis of new potent and selective aromatase inhibitors ... [sciencedirect.com]
2. Pharmacokinetics of finrozole (MPV-2213ad), a novel ... [pmc.ncbi.nlm.nih.gov]
3. Pharmacokinetics of finrozole (MPV-2213ad), a novel ... [pubmed.ncbi.nlm.nih.gov]

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